

Proper Disposal of delta-Tetradecalactone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *delta-Tetradecalactone*

Cat. No.: *B1661937*

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The proper disposal of **delta-tetradecalactone**, a lactone compound utilized in the flavor and fragrance industries, is crucial for ensuring laboratory safety and environmental protection.^[1] Due to its potential hazards and environmental impact, specific procedures must be followed to manage its waste stream effectively. This guide provides detailed, step-by-step instructions for the safe handling and disposal of **delta-tetradecalactone** in a laboratory setting.

Hazard Classification and Safety Overview

Delta-tetradecalactone is considered a hazardous substance by some suppliers and is noted as being very toxic to aquatic organisms.^[2] Therefore, it must be disposed of as hazardous waste to prevent environmental contamination.^[2] While some safety data sheets (SDS) may not classify it as hazardous for transport, a cautious approach is recommended due to its environmental risks.^{[3][4]} It is also classified as an irritant to the eyes, respiratory system, and skin.^[2]

Key Safety Precautions:

- Always handle **delta-tetradecalactone** in a well-ventilated area, preferably within a chemical fume hood.^[5]
- Wear appropriate Personal Protective Equipment (PPE), including safety goggles with side shields, chemical-resistant gloves (e.g., PVC), and a lab coat.^{[2][6]}
- Avoid all personal contact, including inhalation of vapors.^[2]

- Prevent spills from entering drains or waterways.[6]

Quantitative Data

The following table summarizes key quantitative data for **delta-tetradecalactone**, compiled from various sources.

| Property | Value | Source |
|-------------------|--|--------|
| Molecular Formula | C14H26O2 | [1][7] |
| Molecular Weight | 226.35 g/mol | [1] |
| Boiling Point | 130-135 °C @ 5.00 mm Hg | [1][7] |
| Melting Point | 14 °C | [7] |
| Flash Point | > 93.3 °C (> 200.0 °F) Closed Cup | [3] |
| Density | 0.9310 - 0.9410 kg/L (20°C) | [8] |
| Refractive Index | 1.454-1.464 | [7] |
| Solubility | Soluble in alcohol, vegetable oil, and propylene glycol; insoluble in water. | [7] |

Experimental Protocols: Spill Management

In the event of a spill, immediate and appropriate action is necessary to mitigate exposure and environmental contamination.

Minor Spills:

- Containment: Immediately contain the spillage.[2]
- Personal Protection: Ensure you are wearing appropriate PPE.
- Cleanup: Clean up the spill immediately.[2] Absorb the liquid with an inert material such as vermiculite, dry sand, or earth.[3]

- Collection: Place the absorbent material into a suitable, closed, and labeled container for disposal.[3][6]
- Decontamination: Clean the spill area thoroughly to remove any residual contamination.[3]
- Ventilation: Ensure the area is well-ventilated.

Major Spills:

- Evacuation: Clear the area of all personnel and move upwind.[2]
- Emergency Response: Alert emergency responders and inform them of the location and nature of the hazard.[2]
- Containment: If it can be done without risk, stop the flow of the material. Dike the spilled material to prevent it from entering drains.[3]
- Cleanup: Follow the guidance of emergency response personnel for cleanup and disposal.

Step-by-Step Disposal Procedures

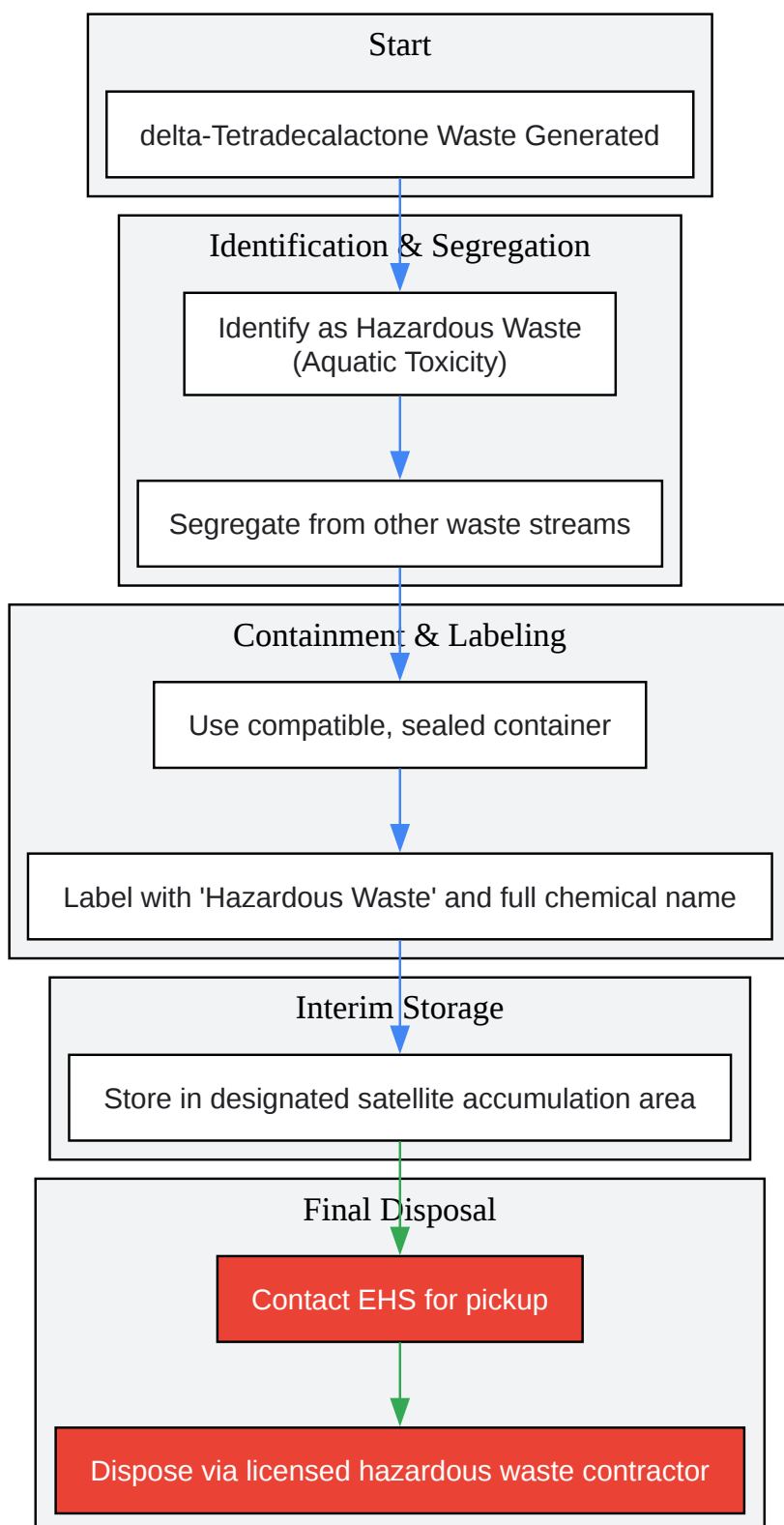
The disposal of **delta-tetradecalactone** must be handled in accordance with local, state, and federal regulations.[2] The following is a general procedural guide:

- Waste Identification and Classification:
 - **delta-Tetradecalactone** waste is classified as hazardous chemical waste, primarily due to its high toxicity to aquatic life.[2][9]
- Waste Segregation:
 - Collect waste **delta-tetradecalactone** and any materials contaminated with it (e.g., absorbent pads, gloves) in a dedicated, compatible waste container.[10]
 - Do not mix with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.[5] It is incompatible with strong oxidizing agents.[2][6]

- Waste Container and Labeling:
 - Use a suitable, leak-proof container that is in good condition.[\[10\]](#)
 - The container must be kept closed except when adding waste.[\[10\]](#)
 - Affix a "Hazardous Waste" label to the container.[\[10\]](#)
 - The label must clearly state the full chemical name "**delta-Tetradecalactone**" (abbreviations are not acceptable) and any associated hazards.[\[10\]](#)
- Storage:
 - Store the hazardous waste container in a designated, secure satellite accumulation area away from incompatible materials.[\[5\]](#)[\[10\]](#)
 - The storage area should be well-ventilated.
- Disposal:
 - Arrange for professional disposal through your institution's EHS department or a licensed hazardous waste disposal service.[\[9\]](#)
 - Do not dispose of **delta-tetradecalactone** down the sink or in regular trash.[\[10\]](#)[\[11\]](#)
 - Empty containers that held **delta-tetradecalactone** must be triple-rinsed with an appropriate solvent. The rinsate must be collected and treated as hazardous waste.[\[10\]](#)

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **delta-tetradecalactone**.



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Caption: Workflow for the proper disposal of **delta-tetradecalactone** waste.

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